

Safeguarding Researchers: A Comprehensive Guide to Handling Darunavir Ethanolate

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Compound of Interest

Compound Name: *Darunavir Ethanolate*

Cat. No.: *B7948671*

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For laboratory professionals engaged in drug development and research, ensuring safety during the handling of active pharmaceutical ingredients is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Darunavir Ethanolate**, a protease inhibitor used in the treatment of HIV. The following procedural steps and data are designed to be a preferred resource, fostering a culture of safety and building trust through value beyond the product itself.

Hazard Identification and Classification

Darunavir Ethanolate presents several health hazards that necessitate careful handling. According to safety data sheets, the compound is classified as follows:

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed.[1] [2]
Acute toxicity, dermal	4	H312: Harmful in contact with skin.[1]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation.[1][2]
Skin corrosion/irritation	2	H315: Causes skin irritation.[2]
Specific target organ toxicity, single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation.[1][2]

Signal Word: Warning

Hazard Pictogram:

Personal Protective Equipment (PPE)

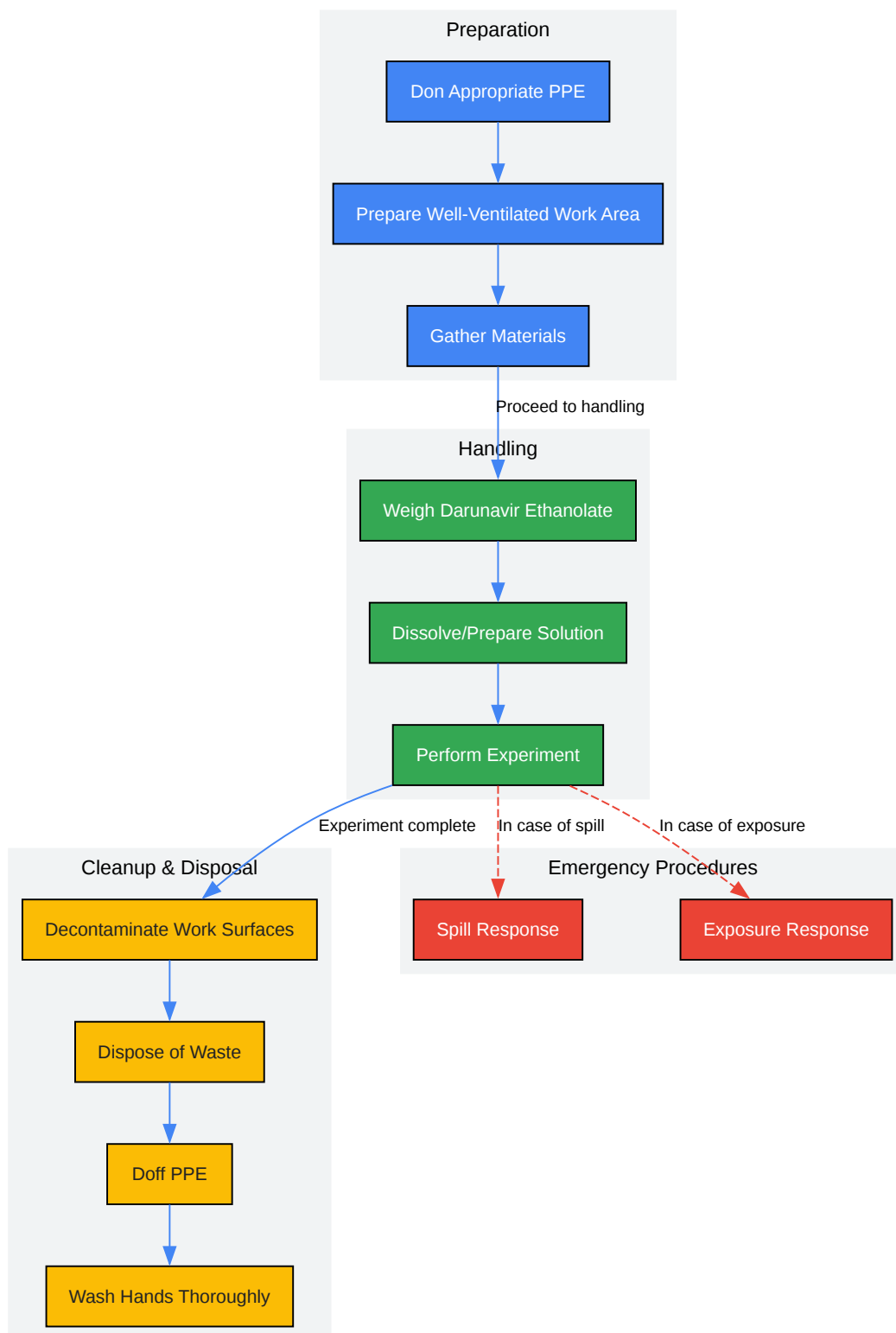
The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety. The following table summarizes the required PPE for handling **Darunavir Ethanolate**.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Body Part	Protective Equipment	Specifications
Eyes/Face	Safety glasses with side shields, chemical splash goggles, or full face shield	An emergency eye wash station should be readily available.[3]
Skin	Nitrile or other impervious gloves	Wear gloves that provide protection against the solvent if the material is dissolved or suspended.[3]
Lab coat	Train employees in proper gowning and degowning practices.[3]	
Respiratory	Suitable respirator	Use in a well-ventilated area or under a chemical fume hood. [2] Avoid breathing dust/fume/gas/mist/vapors/spray.[1][2][4]

Standard Operating Procedure for Handling Darunavir Ethanolate

A systematic approach to handling **Darunavir Ethanolate** is crucial. The following workflow diagram outlines the key steps from preparation to disposal.

Workflow for Handling Darunavir Ethanolate

[Click to download full resolution via product page](#)*Workflow for handling **Darunavir Ethanolate**.*

Detailed Experimental Protocols

1. Weighing and Preparation of Solutions:

- Engineering Controls: All weighing and handling of powdered **Darunavir Ethanolate** should be conducted in a chemical fume hood or a ventilated enclosure to minimize inhalation exposure.^[3]
- Procedure:
 - Ensure the balance is clean and calibrated.
 - Carefully weigh the desired amount of **Darunavir Ethanolate** onto weighing paper or into a suitable container.
 - Avoid generating dust.^{[2][5]}
 - If preparing a solution, add the solvent slowly to the powder.
 - Ensure the container is tightly closed when not in use.^{[1][2]}

2. Spill Response:

- Personal Precautions: Avoid inhalation of dust.^[3] Do not touch damaged containers or spilled material without appropriate protective clothing.^[3]
- Containment and Clean-up:
 - Evacuate non-essential personnel from the area.
 - For dry spills, carefully sweep up or vacuum the material, avoiding dust generation.^[3]
 - For liquid spills, absorb with an inert material (e.g., sand, vermiculite).
 - Place the spilled material into a suitable, labeled container for disposal.^{[3][4]}
 - Clean the spill area thoroughly to remove any residual contamination.^[3]

First-Aid Measures

Immediate and appropriate first-aid is critical in the event of an exposure.[1]

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air.[3] If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[2][4]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[4] Remove contaminated clothing. Get medical attention if irritation develops and persists.[3]
Eye Contact	Rinse cautiously with water for several minutes. [2] Remove contact lenses if present and easy to do.[2] Continue rinsing for at least 15 minutes.[4] Seek immediate medical attention. [5]
Ingestion	Do NOT induce vomiting.[2] Rinse mouth with water.[2][4] Seek immediate medical attention. [1]

Storage and Disposal

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[2][4]
- Keep away from incompatible materials such as strong oxidizing agents.[3][4]
- Recommended storage temperature for the powder is -20°C.[2]

Disposal:

- Dispose of waste material in accordance with all applicable local, state, and federal regulations.[2][4]

- Do not allow the material to enter sewers or waterways.[1] Contaminated packaging should be disposed of in the same manner as the product.

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